

Oleum as a Catalyst in Organic Synthesis: Application Notes and Protocols

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Compound of Interest

Compound Name: *Oleum*

Cat. No.: *B3057394*

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This document provides detailed application notes and experimental protocols for the use of **oleum** as a catalyst in key organic synthesis reactions. **Oleum**, a solution of sulfur trioxide (SO₃) in concentrated sulfuric acid (H₂SO₄), serves as a powerful sulfonating and nitrating agent, finding critical applications in the synthesis of intermediates for pharmaceuticals, dyes, and explosives.

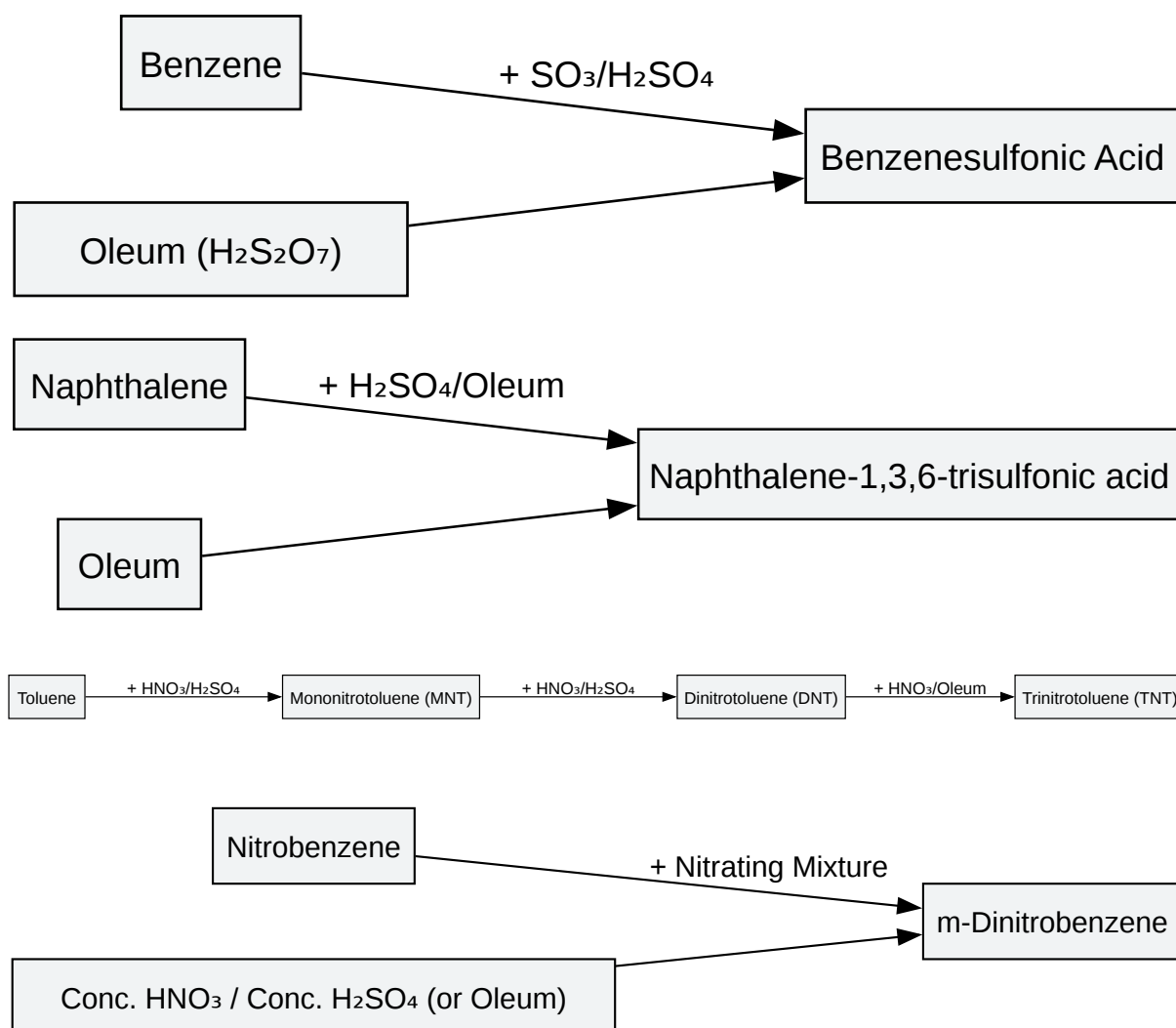
Sulfonation Reactions

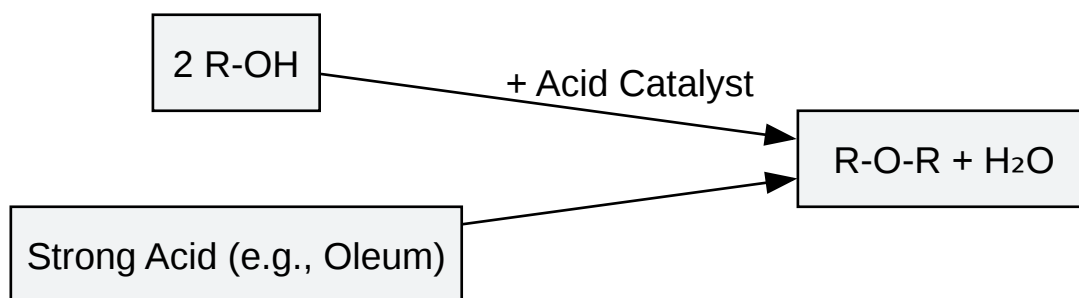
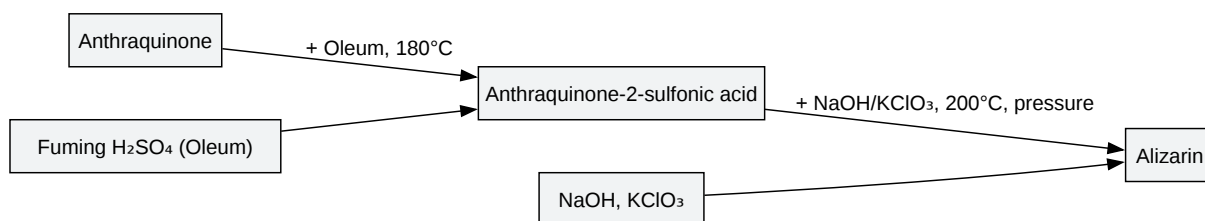
Oleum is a highly effective sulfonating agent due to the presence of free SO₃, which acts as a potent electrophile. It is widely used in the production of sulfonic acids, which are key intermediates in the synthesis of detergents, dyes, and pharmaceuticals.

Synthesis of Benzenesulfonic Acid

The sulfonation of benzene with **oleum** is a classic example of electrophilic aromatic substitution and is the first step in the production of phenol from benzene.^{[1][2][3]}

Reaction Pathway:





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